

microbial fermentation for the production of Nootkatol using *Saccharomyces cerevisiae*

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Compound of Interest

Compound Name: Nootkatol

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Application Notes and Protocols for Nootkatol Production in *Saccharomyces cerevisiae*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nootkatol, a key intermediate in the synthesis of the valuable flavor and fragrance compound nootkatone, can be sustainably produced through microbial fermentation. This application note provides a detailed overview and experimental protocols for the production of **nootkatol** using metabolically engineered *Saccharomyces cerevisiae*. By leveraging the inherent advantages of yeast as a production host, including its GRAS (Generally Recognized as Safe) status and amenability to genetic modification, robust and scalable bioprocesses can be developed.

The biosynthetic pathway for **nootkatol** in engineered *S. cerevisiae* begins with the central carbon metabolism, which provides the precursor acetyl-CoA. Through the mevalonate (MVA) pathway, acetyl-CoA is converted to farnesyl pyrophosphate (FPP), a key intermediate for all sesquiterpenoids. Heterologous expression of a (+)-valencene synthase then directs the flux from FPP to (+)-valencene. Subsequently, a cytochrome P450 monooxygenase hydroxylates (+)-valencene to produce β -**nootkatol**. Further oxidation of β -**nootkatol** by a dehydrogenase yields the final product, (+)-nootkatone.

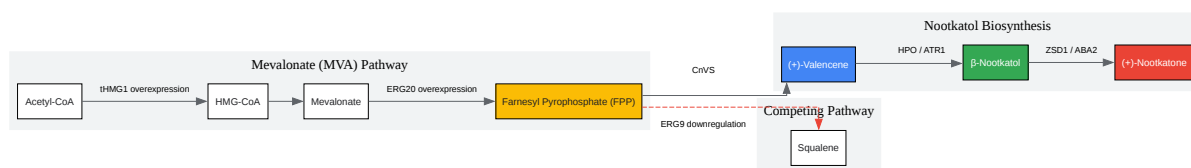
This document outlines the metabolic engineering strategies, fermentation protocols, and analytical methods to guide researchers in the development of efficient **nootkatol**-producing yeast strains.

Data Presentation

Table 1: Stepwise Improvement of Valencene and Nootkatone Production in Engineered *S. cerevisiae*

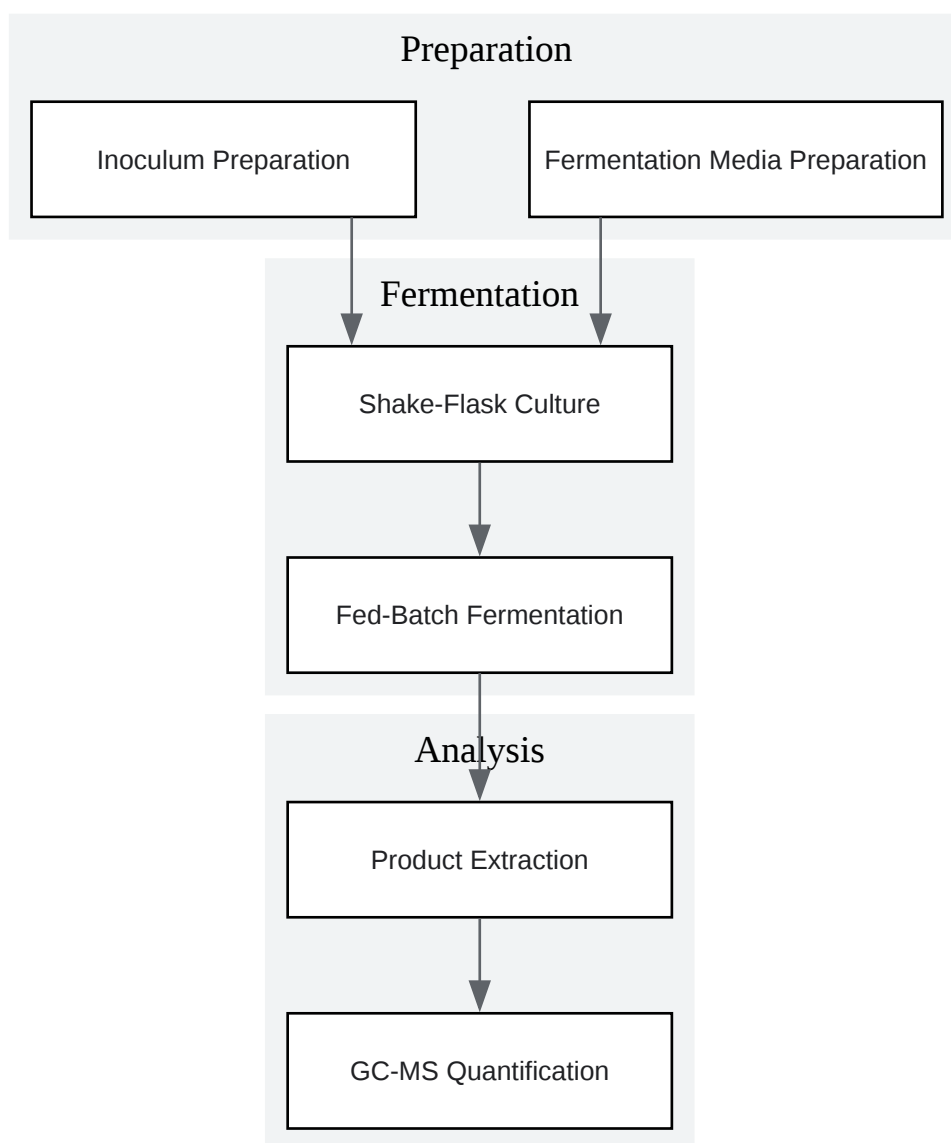
Engineering Step	Key Genes Modified/Expressed	Product	Titer (mg/L)
1. Valencene Production	Overexpression of CnVS and ERG20 (fused), overexpression of tHMG1, downregulation of ERG9	(+)-Valencene	217.95 ^[1]
2. Nootkatone Production	Introduction of HPO (V482I/A484I) and ATR1	(+)-Nootkatone	9.66 ^[1]
3. Dehydrogenase Screening	Overexpression of ZSD1	(+)-Nootkatone	59.78 ^[1]
4. Dehydrogenase Screening	Overexpression of ABA2	(+)-Nootkatone	53.48 ^[1]
5. Process Optimization	Two-stage fed-batch fermentation with optimized HPO-CPR system and metabolic/ER engineering	(+)-Nootkatone	2390

Signaling Pathways and Experimental Workflows



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Caption: Biosynthetic pathway for **nootkatol** and nootkatone in engineered *S. cerevisiae*.



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Caption: General experimental workflow for **nootkatol** production.

Experimental Protocols

Protocol 1: Media Preparation

1.1. YPD Medium (for inoculum preparation)

- Yeast Extract: 10 g/L

- Peptone: 20 g/L
- Dextrose (Glucose): 20 g/L
- Autoclave at 121°C for 20 minutes.

1.2. Defined Fermentation Medium (Mineral Medium)

- $(\text{NH}_4)_2\text{SO}_4$: 5 g/L
- KH_2PO_4 : 3 g/L
- $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$: 0.5 g/L
- Trace Element Solution: 1 ml/L
- Vitamin Solution: 1 ml/L
- Galactose: 20 g/L (or as specified in the feeding strategy)
- Antifoam (e.g., Synperonic): 50 $\mu\text{L/L}$
- Sterilize by autoclaving or filtration.

Protocol 2: Fermentation

2.1. Inoculum Preparation

- Inoculate a single colony of the engineered *S. cerevisiae* strain into 10 mL of YPD medium in a 50 mL culture tube.
- Incubate at 30°C with shaking at 200 rpm for 24 hours.
- Use this seed culture to inoculate the shake-flask or bioreactor.

2.2. Shake-Flask Fermentation

- Inoculate 100 mL of defined fermentation medium in a 500 mL baffled Erlenmeyer flask with the seed culture to an initial OD_{600} of 0.1.

- Incubate at 30°C with shaking at 150-200 rpm.
- When the cell density reaches an OD₆₀₀ of 0.5-1.0, add a 10% (v/v) overlay of dodecane to capture the volatile **nootkatol**.
- Continue incubation for 72-96 hours.

2.3. Fed-Batch Fermentation

- Prepare a 1 L bioreactor with 0.6 L of defined fermentation medium.
- Inoculate with the seed culture to an initial OD₆₀₀ of 0.02.
- Maintain the temperature at 30°C and pH at 5.0 (controlled with 2 M KOH).
- Maintain dissolved oxygen above 30% of air saturation by adjusting the agitation speed.
- At an OD₆₀₀ of approximately 1.0, add 45 mL of dodecane as an organic overlay.
- Initiate a feeding strategy with a concentrated galactose solution to maintain a low glucose/galactose concentration in the bioreactor and avoid the Crabtree effect. The feeding rate can be controlled based on the respiratory quotient (RQ), keeping it between 1.0 and 1.2 to favor respiratory metabolism.
- Continue the fermentation for 120-168 hours, collecting samples periodically for analysis.

Protocol 3: Product Extraction and Quantification

3.1. Sample Preparation and Extraction

- Collect 1 mL of the dodecane overlay from the fermentation culture.
- Centrifuge at 13,000 rpm for 1 minute to separate any cell debris.
- Transfer the supernatant (dodecane phase) to a new vial for GC-MS analysis. If necessary, dilute the sample with fresh dodecane.

3.2. GC-MS Analysis

- Gas Chromatograph: Agilent 6890N GC or similar.
- Mass Spectrometer: Agilent 5975B MS or similar.
- Column: HP-5MS fused silica capillary column (30 m × 0.25 mm i.d., 0.25 µm film thickness).
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 3 minutes.
 - Ramp to 160°C at 3°C/min, hold for 2 minutes.
 - Ramp to 220°C at 8°C/min, hold for 3 minutes.
- Detector (FID) Temperature: 250°C.
- MS Conditions:
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Ionization Mode: Electron Impact (EI).
 - Electron Energy: 70 eV.
 - Mass Range: 45-550 amu.

3.3. Quantification

- Prepare standard curves for (+)-valencene and β -**nootkatol** using authentic standards.
- Quantify the compounds in the samples by comparing their peak areas to the standard curves.

Conclusion

The production of **nootkatol** in *Saccharomyces cerevisiae* is a promising alternative to traditional chemical synthesis. Through the application of metabolic engineering principles and optimized fermentation strategies, high titers of this valuable sesquiterpenoid can be achieved. The protocols and data presented in this application note provide a solid foundation for researchers to further develop and scale up the microbial production of **nootkatol** and other related compounds.

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References

- 1. researchgate.net [researchgate.net]
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